

# N-Oxalylglycine: A Technical Guide to its Discovery and Natural Occurrence

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## Compound of Interest

Compound Name: *N-Oxalylglycine*

Cat. No.: *B139260*

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## Introduction

**N-Oxalylglycine** (NOG) is a naturally occurring small molecule that has garnered significant interest within the scientific community for its role as a broad-spectrum inhibitor of 2-oxoglutarate (2OG) dependent oxygenases. These enzymes are critical in a variety of biological processes, including hypoxic signaling and epigenetic regulation, making NOG a valuable tool for research and a potential lead compound in drug discovery. This technical guide provides a comprehensive overview of the discovery of **N-Oxalylglycine** in natural sources, its known biological functions, and the methodologies employed for its identification.

## Discovery and Natural Sources

**N-Oxalylglycine** was first identified as a natural product in the leaves of rhubarb (*Rheum rhabarbarum*) and spinach (*Spinacia oleracea*)[1][2]. Interestingly, studies have shown that NOG was not detected in *Escherichia coli* or human embryonic kidney cells (HEK 293T), suggesting a specific biosynthesis in certain plant species[1].

## Quantitative Data

Currently, there is a lack of publicly available quantitative data specifying the exact concentration of **N-Oxalylglycine** in rhubarb and spinach leaves. While its presence has been

confirmed, further studies are required to determine the precise amounts of this compound in these natural sources.

Table 1: Natural Sources of **N-Oxalylglycine** and Data Availability

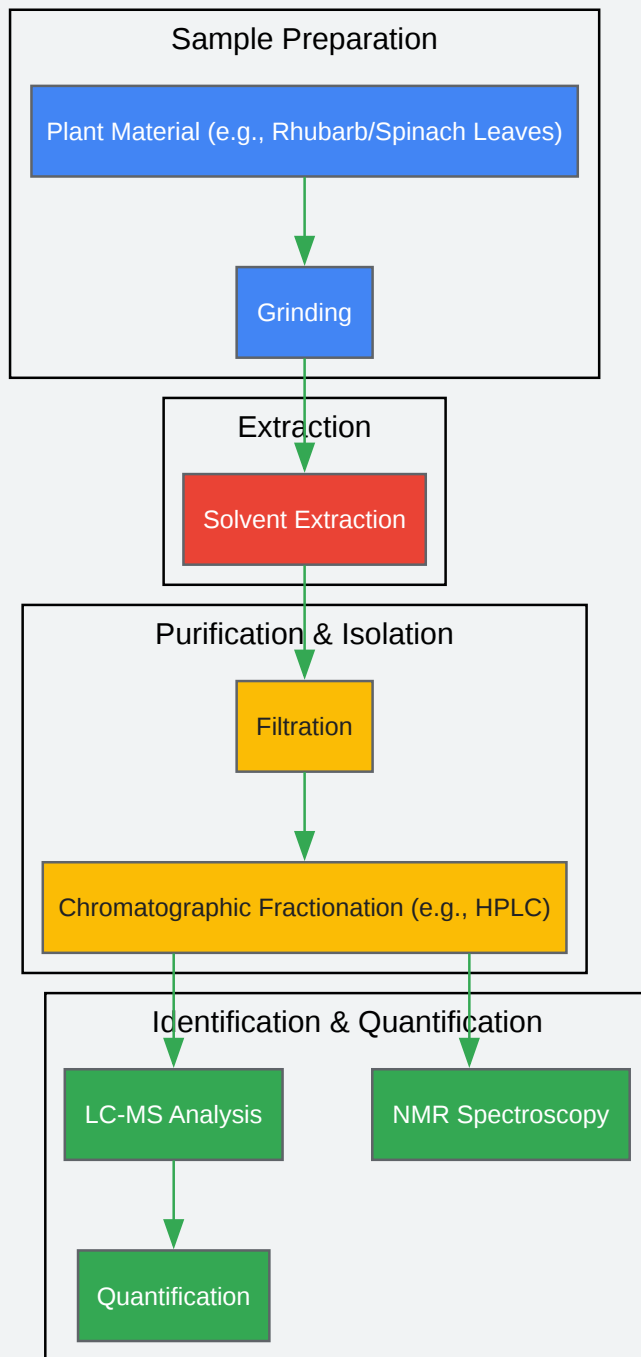
Natural Source	Plant Part	Quantitative Data (e.g., mg/kg)
Rhubarb ( <i>Rheum rhabarbarum</i> )	Leaves	Not available in cited literature
Spinach ( <i>Spinacia oleracea</i> )	Leaves	Not available in cited literature

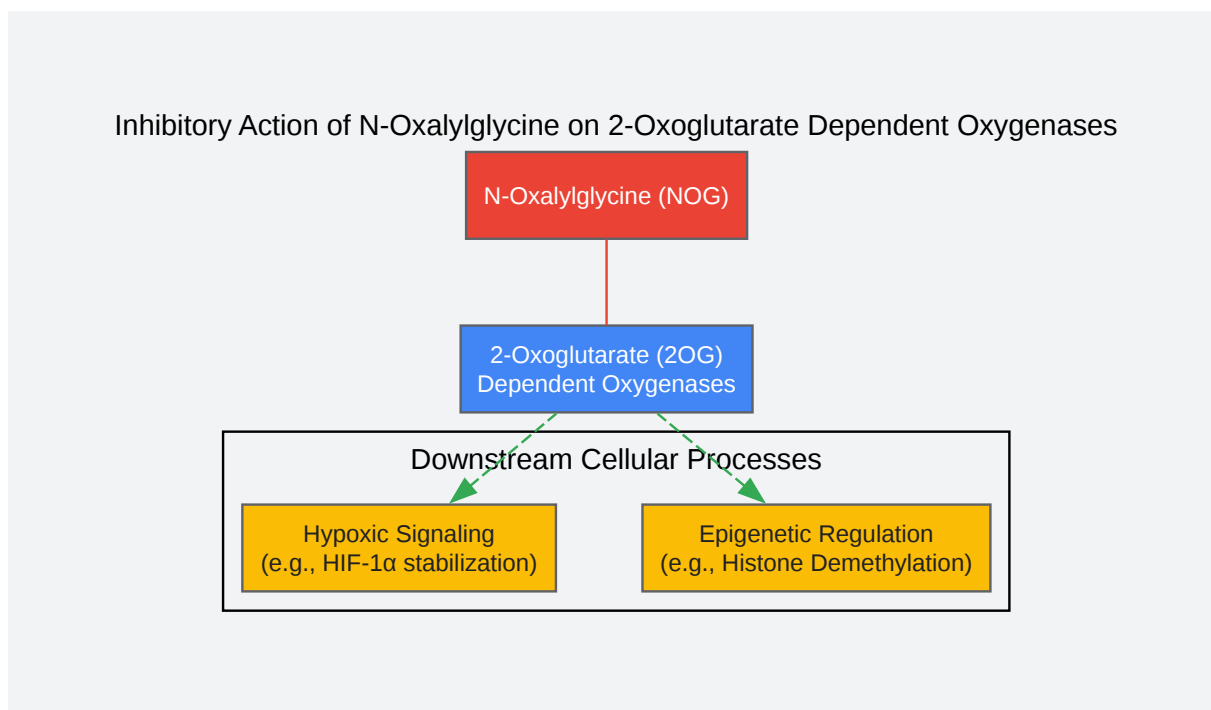
## Experimental Protocols

While a detailed, step-by-step protocol for the extraction and quantification of **N-Oxalylglycine** from plant material is not explicitly detailed in the available literature, a general workflow for the identification of natural products can be described. This process typically involves extraction, fractionation, and analysis.

## General Experimental Workflow for Natural Product Discovery

## General Experimental Workflow for Natural Product Discovery





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## References

- 1. The broad spectrum 2-oxoglutarate oxygenase inhibitor N-oxalylglycine is present in rhubarb and spinach leaves - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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